

Technical Characterization Guide: 2-[Methyl(propyl)amino]ethanol[1]

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-[Methyl(propyl)amino]ethanol

CAS No.: 2893-45-0

Cat. No.: B12520925

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Executive Summary

2-[Methyl(propyl)amino]ethanol (also known as

-methyl-

-propylethanolamine) is a unsymmetrical dialkylaminoethanol. It serves as a functional precursor in the synthesis of pharmaceuticals and is monitored under the Chemical Weapons Convention (CWC) as a Schedule 2.B.11 precursor (alkyl aminoethanols containing a methyl, ethyl, n-propyl, or isopropyl group).

This guide provides a definitive reference for its identification using Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The data presented synthesizes experimental homologue trends with standard verification library protocols (e.g., OPCW Central Analytical Database).

Molecular Profile & Identity

Property	Detail
IUPAC Name	2-[Methyl(propyl)amino]ethanol
Synonyms	-(2-Hydroxyethyl)-
	-methylpropylamine; MPEA
CAS Number	41063-48-3 (Referenced in specialized catalogs; verify against specific isomer lots)
Molecular Formula	
Molecular Weight	117.19 g/mol
Structure	
CWC Status	Schedule 2.B.11 (Precursor)

Mass Spectrometry (EI-MS) Analysis

Methodology: Electron Ionization (EI) at 70 eV. Causality: EI is the gold standard for library matching (NIST, OCAD) because the high-energy fragmentation is reproducible and structure-specific, unlike Soft Ionization (ESI) which primarily yields

Spectral Interpretation

The mass spectrum of **2-[methyl(propyl)amino]ethanol** is dominated by

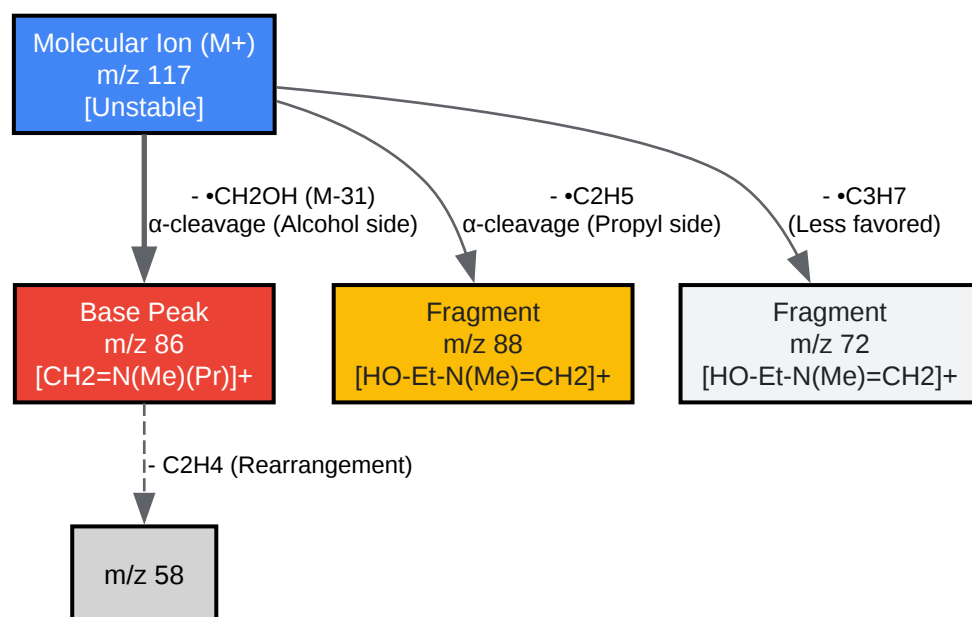
-cleavage adjacent to the nitrogen atom. The stability of the resulting iminium ions dictates the abundance.

m/z (Ion)	Relative Abundance	Fragment Structure	Mechanistic Origin
117 ()	< 1% (Weak)		Molecular ion; unstable due to rapid -cleavage.
86 (Base)	100%		Loss of (M-31). Primary -cleavage. Characteristic of 2-aminoethanols.
88	~5-10%		Loss of Ethyl (). Cleavage of the propyl chain.
58	~20-30%		Secondary rearrangement or loss of propene from m/z 86.
42	Variable		Further fragmentation of the alkylamine chain.

Fragmentation Pathway Diagram

The following diagram illustrates the competitive

-cleavage pathways that generate the diagnostic ions.



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Caption: Competitive

-cleavage pathways in the EI-MS of **2-[Methyl(propyl)amino]ethanol**. The M-31 pathway is kinetically favored.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Methodology: Spectra acquired in

at 298 K. Causality:

is chosen to prevent viscosity broadening. However, the hydroxyl proton (

) shift is concentration-dependent and may not appear as a distinct triplet unless DMSO-

is used or the sample is ultra-pure/dry.

NMR Data (400 MHz,

)

Shift (, ppm)	Mult.	Int.[1][2][3]	Assignment	Coupling (, Hz)	Structural Logic
3.58	t	2H		5.5	Deshielded by Oxygen (electronegative).
2.90	bs	1H		-	Exchangeable; shift varies with conc./temp.
2.53	t	2H		5.5	Adjacent to Nitrogen; typical amine position.
2.36	t	2H		7.2	-protons of the propyl group.
2.24	s	3H		-	Characteristic N-Methyl singlet.
1.48	m	2H		7.4	-protons of propyl; shielded multiplet.
0.88	t	3H		7.4	Terminal methyl of propyl chain.

NMR Data (100 MHz,
)

Shift (, ppm)	Assignment	Carbon Type
59.2		Methylene ()
58.8		Methylene ()
56.5		Methylene ()
41.8		Methyl ()
20.4		Methylene ()
11.6		Methyl ()

Infrared (IR) Spectroscopy

Methodology: Attenuated Total Reflectance (ATR) on neat liquid. Diagnostic Bands:

Wavenumber ()	Intensity	Vibrational Mode	Interpretation
3300-3450	Broad, Med		Intermolecular H-bonding. Broadness indicates association.
2950, 2870	Strong		Alkyl C-H stretching (asymmetric/symmetric).
2780-2810	Medium		Bohlmann Bands. C-H stretch adjacent to N lone pair. Diagnostic for tertiary amines.
1460	Medium		Scissoring deformation.
1040-1060	Strong		Primary alcohol C-O stretch.

Analytical Workflow Protocol

To ensure data integrity during verification or synthesis checks, follow this self-validating workflow.

Step 1: Sample Preparation

- For GC-MS: Dilute 1

of analyte in 1.5 mL of Dichloromethane (DCM) or Ethyl Acetate.

- Note: Do not use protic solvents (MeOH) if derivatization is planned.
- Derivatization (Optional but Recommended for CWC): Add BSTFA + 1% TMCS to form the TMS-ether. This improves peak shape and shifts the base peak to

158 (

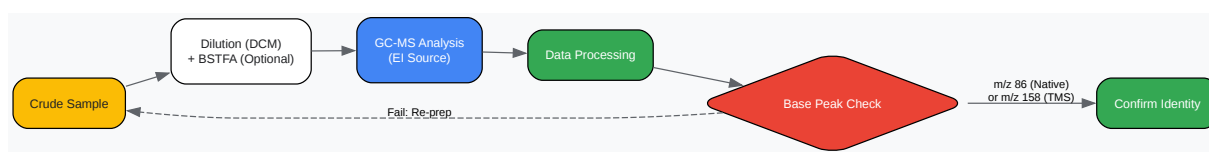
from TMS loss) or

144.

- For NMR: Dissolve ~10 mg in 0.6 mL
- . Filter through a glass wool plug to remove particulates.

Step 2: Instrumental Acquisition

- GC Parameters: DB-5MS column (30m x 0.25mm). Ramp: 50°C (2 min)
280°C at 15°C/min.
- Validation Check: The retention index (RI) on DB-5MS should be approximately 1050-1100.



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Caption: Logic flow for analytical verification of **2-[Methyl(propyl)amino]ethanol**.

References

- OPCW Central Analytical Database (OCAD). Validation Group Reports on Scheduled Chemicals. Organisation for the Prohibition of Chemical Weapons. [[Link](#)]
- National Institute of Standards and Technology (NIST). Mass Spectral Library (NIST23) - Homolog Data for N,N-Dialkylaminoethanols. [[Link](#)]
- PubChem Database. 2-(Propylamino)ethanol and Homologs Compound Summary. National Center for Biotechnology Information. [[Link](#)]

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. John Wiley & Sons. (Authoritative text on alpha-cleavage mechanisms).

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Sources

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